

# Application of 2-Fluoroterephthalonitrile in Organic Electronics: A Detailed Overview and Protocols

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## Compound of Interest

Compound Name: 2-Fluoroterephthalonitrile

Cat. No.: B156083

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## Introduction

**2-Fluoroterephthalonitrile** is a versatile building block in the synthesis of high-performance organic electronic materials. Its electron-deficient nature, imparted by the two nitrile groups and the fluorine atom, makes it an excellent component for creating n-type and ambipolar conjugated polymers. These materials are crucial for the development of various organic electronic devices, including Organic Field-Effect Transistors (OFETs) and Organic Photovoltaics (OPVs). The presence of the fluorine atom can also enhance intermolecular interactions and influence the molecular packing of the resulting polymers, which are critical factors for efficient charge transport.

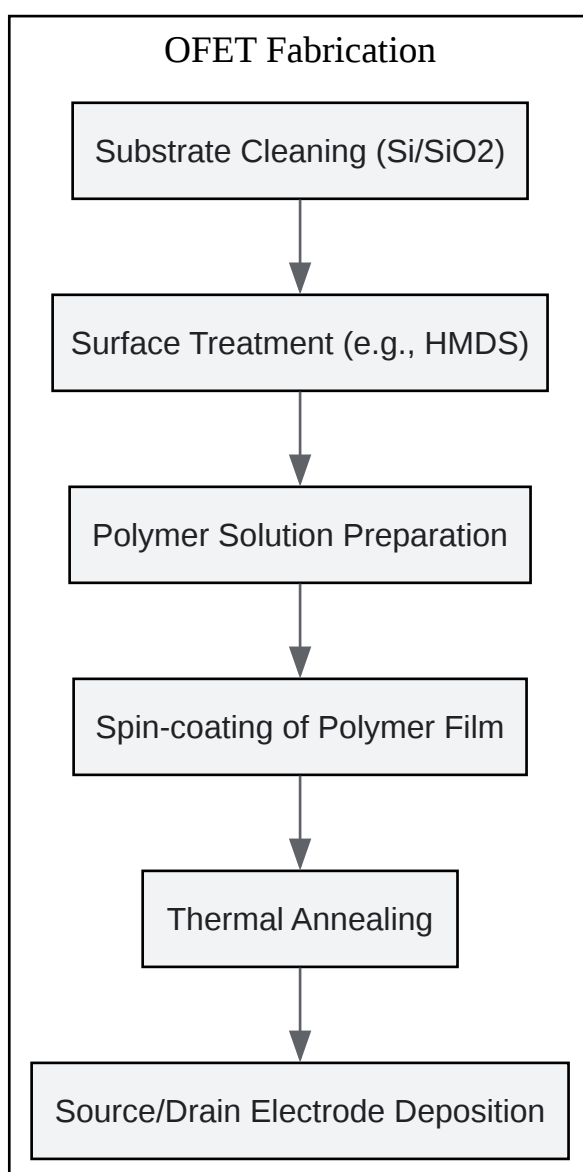
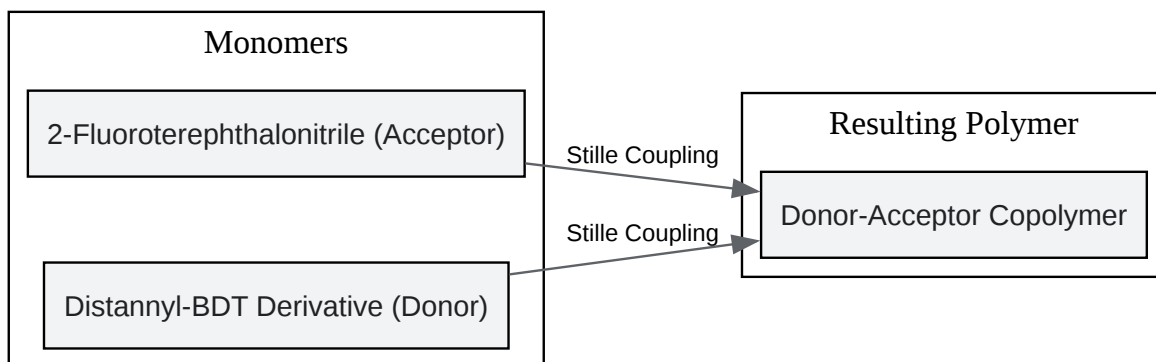
This document provides a comprehensive overview of the application of **2-Fluoroterephthalonitrile** in organic electronics, detailing the synthesis of a representative donor-acceptor copolymer and its performance in OFETs.

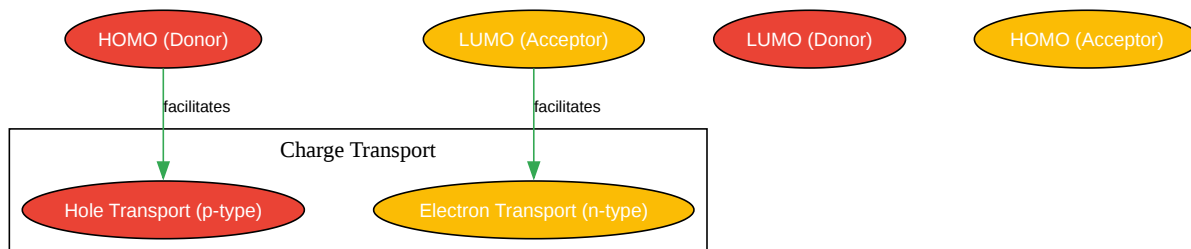
## I. Synthesis of a 2-Fluoroterephthalonitrile-Based Copolymer

A common strategy for utilizing **2-Fluoroterephthalonitrile** is to copolymerize it with an electron-donating monomer to create a donor-acceptor (D-A) conjugated polymer. This architecture allows for tuning of the electronic and optical properties of the material. A

representative example is the synthesis of a copolymer of **2-Fluoroterephthalonitrile** with a benzodithiophene (BDT) derivative via Stille cross-coupling polymerization.

Molecular Structure of Monomers and the Resulting Polymer





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